M084: A Technical Guide on Solubility and Stability

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Compound of Interest

Compound Name:	*M084*
CAS No.:	*51314-51-3*
Cat. No.:	*B1675827*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

M084 is a selective inhibitor of the transient receptor potential canonical (TRPC) channels TRPC4 and TRPC5.[1] Chemically, it is identified as N-butyl-1H-benzo[d]imidazol-2-amine. This document provides a comprehensive overview of the available solubility and stability data for **M084**, intended to support research and development activities. While specific experimental data on the stability of **M084** is limited in publicly available literature, this guide furnishes general protocols based on established international guidelines for drug substance testing.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **M084** is presented in Table 1. This information is crucial for the preparation of stock solutions and for understanding the compound's basic characteristics.

Table 1: Chemical and Physical Properties of **M084** and its Hydrochloride Salt

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Property	M084 (Free Base)	M084 Hydrochloride
IUPAC Name	N-butyl-1H-benzo[d]imidazol-2-amine	N-butyl-1H-benzo[d]imidazol-2-amine hydrochloride
Chemical Formula	C11H15N3	C11H15N3.HCl
Molecular Weight	189.26 g/mol	225.72 g/mol
CAS Number	51314-51-3	1992047-63-8

Solubility Data

The aqueous solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, and formulation. **M084** hydrochloride exhibits good solubility in water.

Table 2: Aqueous Solubility of **M084** Hydrochloride

Solvent	Solubility
Water	≤ 100 mM

Experimental Protocol for Aqueous Solubility Determination

The following is a general protocol for determining the aqueous solubility of a compound like **M084**, based on the shake-flask method, which is a common technique for establishing equilibrium solubility.

Objective: To determine the equilibrium aqueous solubility of **M084**.

Materials:

- **M084** hydrochloride
- Purified water (e.g., Milli-Q or equivalent)

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- pH meter
- Analytical balance
- Volumetric flasks
- Centrifuge
- HPLC-UV system or a validated spectrophotometric method
- Shaker or rotator capable of maintaining a constant temperature

Procedure:

- Preparation of Saturated Solution:
  - Accurately weigh an excess amount of **M084** hydrochloride into a series of volumetric flasks.
  - Add a known volume of purified water to each flask.
  - Seal the flasks and place them in a shaker set to a constant temperature (e.g., 25 °C or 37 °C).
  - Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- Sample Processing:
  - After the incubation period, allow the flasks to stand undisturbed to let undissolved particles settle.
  - Carefully withdraw an aliquot from the supernatant of each flask.
  - Centrifuge the aliquots at a high speed to remove any remaining suspended particles.
- Analysis:
  - Prepare a series of standard solutions of **M084** hydrochloride of known concentrations.

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- Analyze the standard solutions and the supernatant samples using a validated analytical method (e.g., HPLC-UV).
- Construct a calibration curve from the standard solutions.
- Determine the concentration of **M084** in the supernatant samples by interpolating from the calibration curve.

- Data Reporting:
  - The average concentration from the replicate flasks represents the equilibrium solubility of **M084** hydrochloride under the specified conditions.
  - The pH of the saturated solution should also be measured and reported.

Stability Data

Comprehensive, publicly available stability data for **M084** is currently limited. Therefore, this section provides a framework for assessing the stability of **M084** based on the International Council for Harmonisation (ICH) guidelines for new drug substances. These studies are essential for determining the intrinsic stability of the molecule, identifying potential degradation products, and establishing appropriate storage conditions and shelf-life.

Forced Degradation Studies (Stress Testing):

Forced degradation studies are designed to accelerate the degradation of a drug substance to identify likely degradation products and establish the stability-indicating power of analytical methods.

Table 3: Recommended Conditions for Forced Degradation Studies of **M084**

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Stress Condition	Proposed Experimental Parameters	Purpose
Acid Hydrolysis	0.1 M HCl, room temperature and/or elevated temperature (e.g., 60 °C)	To assess degradation in acidic conditions.
Base Hydrolysis	0.1 M NaOH, room temperature and/or elevated temperature (e.g., 60 °C)	To assess degradation in alkaline conditions.
Oxidation	3% H2O2, room temperature	To evaluate susceptibility to oxidation.
Thermal Degradation	Dry heat (e.g., 80 °C)	To assess stability at elevated temperatures.
Photostability	Exposure to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.	To determine sensitivity to light.

Long-Term and Accelerated Stability Studies:

Long-term and accelerated stability studies are performed to predict the shelf-life of a drug substance under defined storage conditions.

Table 4: Recommended Conditions for Long-Term and Accelerated Stability Studies of **M084**

Study Type	Storage Condition	Minimum Duration
Long-Term	25 °C ± 2 °C / 60% RH ± 5% RH or 30 °C ± 2 °C / 65% RH ± 5% RH	12 months
Accelerated	40 °C ± 2 °C / 75% RH ± 5% RH	6 months

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Experimental Protocol for Stability-Indicating HPLC Method Development and Validation

A stability-indicating analytical method is crucial for accurately quantifying the decrease of the active pharmaceutical ingredient (API) due to degradation.

Objective: To develop and validate a stability-indicating HPLC method for the analysis of **M084** and its degradation products.

Method Development:

- Column Selection: Start with a C18 reversed-phase column.
- Mobile Phase Selection: A gradient elution with a mobile phase consisting of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically a good starting point.
- Detection: UV detection at a wavelength where **M084** has maximum absorbance.
- Forced Degradation Sample Analysis: Analyze samples from the forced degradation studies to ensure that all degradation products are well-resolved from the parent **M084** peak and from each other.

Method Validation (as per ICH Q2(R1) guidelines):

- Specificity: The ability to assess unequivocally the analyte in the presence of components that may be expected to be present. This is demonstrated by the resolution of the **M084** peak from all degradation product peaks.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of test results obtained by the method to the true value.

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- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability and intermediate precision.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Signaling Pathway

M084 acts as an inhibitor of TRPC4 and TRPC5 channels. These channels are involved in various physiological processes, and their activation is often linked to G-protein coupled receptor (GPCR) signaling. The following diagram illustrates a simplified signaling pathway involving TRPC4/5 channels.

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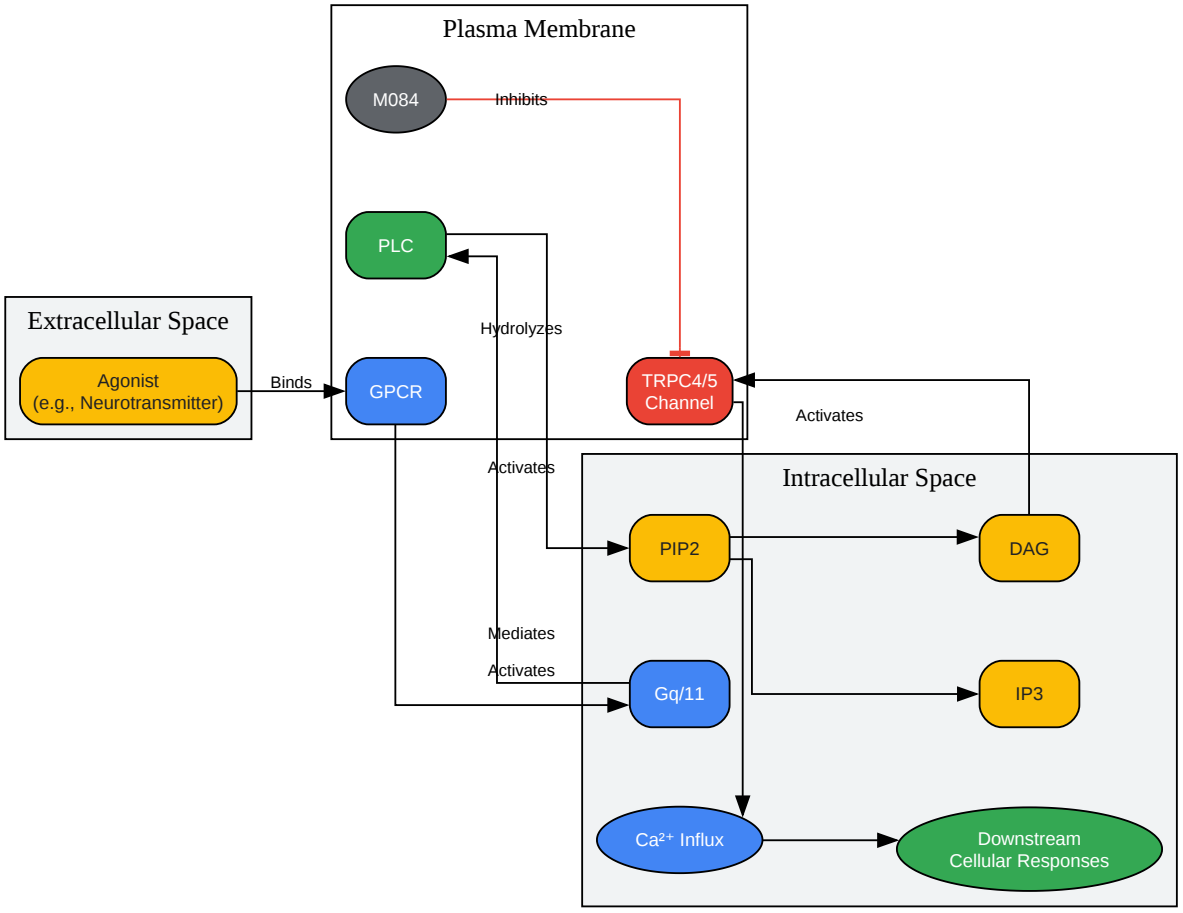

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Caption: Simplified signaling pathway of TRPC4/5 channel activation and its inhibition by **M084**.

Experimental Workflow

The following diagram outlines a typical workflow for screening and characterizing inhibitors of TRPC channels, such as **M084**.

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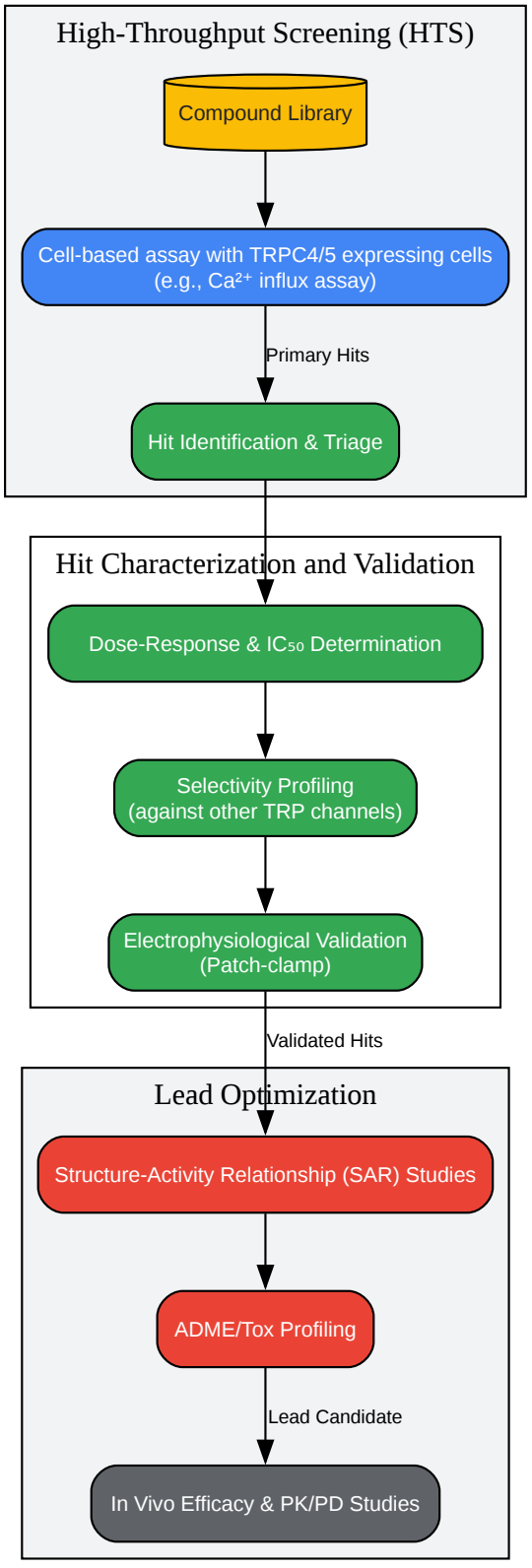

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Caption: General experimental workflow for the discovery and development of TRPC channel inhibitors.

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References

- 1. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
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